

Unveiling the Physicochemical Landscape of Methyl α -L-Fucopyranoside: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl fucopyranoside

Cat. No.: B016489

[Get Quote](#)

For Immediate Release

Shanghai, China – December 12, 2025 – In the intricate world of glycoscience and drug discovery, a thorough understanding of the fundamental physical and chemical properties of carbohydrate building blocks is paramount. This technical guide provides an in-depth analysis of the physical properties of methyl α -L-fucopyranoside, a crucial monosaccharide derivative. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes key data, outlines experimental methodologies, and presents a relevant experimental workflow visualization.

Core Physical and Chemical Properties

Methyl α -L-fucopyranoside is a white to off-white crystalline powder.^{[1][2]} Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory applications.

General Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₅	[1]
Molecular Weight	178.18 g/mol	[1]
Appearance	White to off-white crystalline powder	[1][2]
Purity	≥ 98% (as determined by HPLC)	[1]

Physicochemical Data

Property	Value	Conditions	Reference
Melting Point	153 - 160 °C	Not specified	[1][3]
Specific Rotation [α] _D ²⁰	-185° to -215°	c=1 in water	[3][4][5]
Solubility	604 g/L	in water at 25 °C	

Experimental Protocols

The accurate determination of the physical properties of methyl α-L-fucopyranoside relies on standardized experimental procedures. The following sections detail the methodologies for measuring melting point, optical rotation, and solubility.

Determination of Melting Point

The melting point of methyl α-L-fucopyranoside is determined using the capillary method.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer

- Mortar and pestle

Procedure:

- A small amount of finely powdered methyl α -L-fucopyranoside is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire solid has turned into a clear liquid are recorded. This range represents the melting point of the sample.

Measurement of Specific Rotation

The optical rotation of a solution of methyl α -L-fucopyranoside is measured using a polarimeter. The specific rotation is then calculated from the observed rotation.

Apparatus:

- Polarimeter
- Polarimeter cell (1 dm path length)
- Volumetric flask
- Analytical balance
- Sodium lamp (for D-line at 589 nm)

Procedure:

- A solution of methyl α -L-fucopyranoside is prepared by accurately weighing a known mass of the compound and dissolving it in a known volume of distilled water (e.g., 1 g in 100 mL).
- The polarimeter is calibrated using a blank solution (distilled water).

- The polarimeter cell is rinsed and filled with the prepared solution, ensuring no air bubbles are present in the light path.
- The observed optical rotation (α) is measured at a constant temperature (20 °C) using the sodium D-line.
- The specific rotation ($[\alpha]_{D^{20}}$) is calculated using the following formula: $[\alpha]_{D^{20}} = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

Solubility Determination

The aqueous solubility of methyl α -L-fucopyranoside is determined by the equilibrium solubility method.

Apparatus:

- Vials with screw caps
- Shaker or magnetic stirrer
- Centrifuge
- Analytical balance
- HPLC or other suitable analytical instrument for quantification

Procedure:

- An excess amount of methyl α -L-fucopyranoside is added to a known volume of distilled water in a vial.
- The vial is sealed and agitated at a constant temperature (25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- The resulting suspension is centrifuged to separate the undissolved solid.
- A known volume of the clear supernatant is carefully removed and diluted.
- The concentration of the dissolved methyl α -L-fucopyranoside in the diluted supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- The solubility is then calculated and expressed in g/L.

Experimental Workflow Visualization

Methyl α -L-fucopyranoside is frequently utilized in glycobiology research, particularly in studying carbohydrate-protein interactions. One common application is in competitive binding assays to determine the inhibitory potential of various compounds against the binding of a specific lectin to its fucosylated ligand. The following diagram illustrates a typical experimental workflow for a competitive Enzyme-Linked Immunosorbent Assay (ELISA).



[Click to download full resolution via product page](#)

Competitive ELISA Workflow for Lectin Inhibition Assay.

This workflow demonstrates how methyl α -L-fucopyranoside can be used as a known inhibitor to compete with the binding of a lectin to a fucosylated glycoprotein immobilized on a microtiter plate. The resulting signal is inversely proportional to the inhibitory activity of the tested compound. This type of assay is crucial for screening and characterizing potential anti-adhesion therapeutics that target lectin-carbohydrate interactions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bivalent Inhibitors of Mannose-Specific Bacterial Adhesion: A Xylose-Based Conformational Switch to Control Glycoligand Distance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. monobind.com [monobind.com]
- 3. Binding kinetics of methyl α -D-mannopyranoside to concanavalin A: temperature-jump relaxation study with 4-methylumbelliferyl α -D-mannopyranoside as a fluorescence indicator ligand - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Inhibition of Bacterial Adhesion and Antibiofilm Activities of a Glycolipid Biosurfactant from *Lactobacillus rhamnosus* with Its Physicochemical and Functional Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Unveiling the Physicochemical Landscape of Methyl α -L-Fucopyranoside: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016489#what-are-the-physical-properties-of-methyl-alpha-l-fucopyranoside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com